

Essential Safety and Logistical Information for Handling VaD1 (Z-VAD-FMK)

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Compound of Interest

Compound Name: VaD1

Cat. No.: B1575635

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **VaD1**, a common pan-caspase inhibitor frequently referred to as Z-VAD-FMK (carbobenzoxy-valyl-alanyl-aspartyl-[O-methyl]-fluoromethylketone). Adherence to these procedures is vital for ensuring laboratory safety and proper experimental conduct.

Quantitative Data Summary

The following tables summarize key quantitative information for Z-VAD-FMK.

Table 1: Physicochemical and Storage Data

Property	Value	Source
Molecular Formula	$C_{22}H_{30}FN_3O_7$	[1]
Molecular Weight	467.5 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥95%	[1]
Solubility	Soluble in DMSO (e.g., 5 mg/mL)	[1]
Storage Temperature	-20°C	[1] [2] [3] [4]
Stability	≥ 4 years at -20°C	[1]

Table 2: Experimental Concentrations

Application	Recommended Concentration	Source
Inhibition of Apoptosis (in vitro)	10-50 μ M	[1]
Stock Solution	2-5 mM, 20 mM, or 100 mM in DMSO	[4] [5] [6]
Anti-Fas mAb-treated Jurkat cells	20 μ M	[5]
Inhibition of Caspase-8 in Jurkat cells	50 μ M	[6]

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment must be worn at all times when handling **VaD1**.

- Eye and Face Protection: Wear tightly sealing safety goggles or a face shield.[\[7\]](#)

- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use and removed properly.
- Body Protection: Wear a lab coat or other protective clothing.[\[7\]](#)
- Respiratory Protection: If working with the powdered form or if exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[\[7\]](#)

Experimental Protocols

While specific experimental designs will vary, the following provides a general workflow for preparing and using **VaD1** in cell culture.

Reconstitution of **VaD1**

- Preparation: Bring the lyophilized **VaD1** powder and anhydrous DMSO to room temperature.
- Reconstitution: Under a fume hood, add the appropriate volume of DMSO to the vial to achieve the desired stock solution concentration (e.g., 2-5 mM, 20 mM, or 100 mM).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Mixing: Vortex gently until the solid is completely dissolved.
- Aliquoting and Storage: Divide the stock solution into single-use aliquots to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[6\]](#) Store aliquots at -20°C.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

Inhibition of Apoptosis in Cell Culture

- Cell Treatment: Induce apoptosis in your cell line according to your specific experimental protocol.
- Addition of **VaD1**: At the same time as the apoptosis induction, add the **VaD1** stock solution to the cell culture medium to achieve the final desired concentration (typically 10-50 μ M).[\[1\]](#)[\[5\]](#)
- Incubation: Incubate the cells for the desired period.
- Analysis: Proceed with your downstream analysis to assess the inhibition of caspase activity and apoptosis.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance.

Handling and Spill Procedure

- General Handling: Always handle **VaD1** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[7] Avoid contact with skin, eyes, and clothing.^[7] Do not eat, drink, or smoke in the handling area.^[7]
- Spill Containment:
 - Powder Spill: Prevent further leakage if safe to do so. Cover the spill with a plastic sheet to minimize dust generation.^[7] Mechanically take up the powder into a designated, labeled container for disposal.^[7]
 - Liquid Spill (DMSO solution): Use an inert absorbent material to soak up the spill.^[7] Place the absorbent material into a sealed, labeled container for disposal.
- Decontamination: Thoroughly clean the contaminated surfaces with soap and water.^[7]

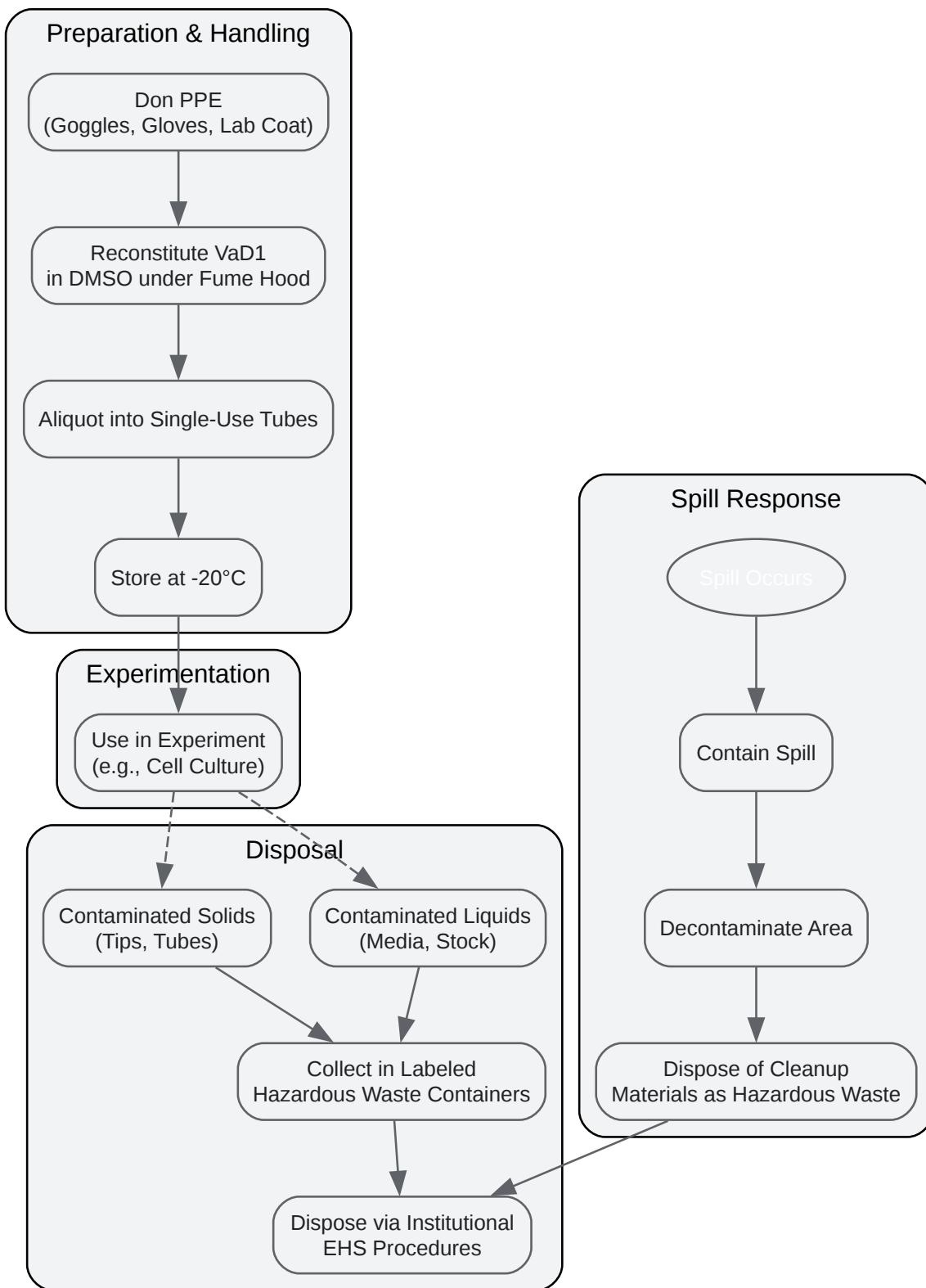
Disposal Plan

While **VaD1** is not generally considered an RCRA hazardous waste, all waste must be disposed of in accordance with federal, state, and local regulations.^[8]

- Solid Waste: Place unused powdered **VaD1** and any contaminated disposable labware (e.g., pipette tips, microfuge tubes) into a clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **VaD1**, including unused stock solutions and contaminated cell culture media, in a labeled, sealed hazardous waste container.
- Waste Pickup: Arrange for the disposal of hazardous waste through your institution's environmental health and safety office.

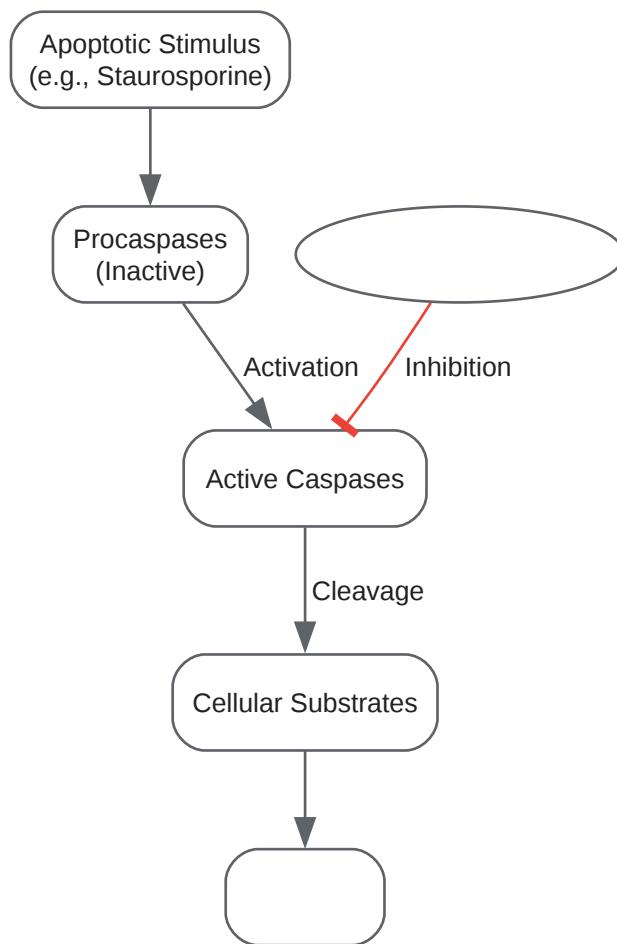
Visualized Workflows and Pathways

VaD1 (Z-VAD-FMK) Handling and Disposal Workflow

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Caption: Workflow for the safe handling, use, and disposal of **VaD1**.

Mechanism of Action: Inhibition of Apoptosis



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Caption: **VaD1** (Z-VAD-FMK) inhibits apoptosis by blocking active caspases.

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